Technical Guide: N-Propyl-3,3,3-D3-amine HCl

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Compound of Interest

Compound Name:	*N-Propyl-3,3,3-D3-amine hcl*
CAS No.:	*478702-86-2*
Cat. No.:	*B1380643*

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Executive Summary

N-Propyl-3,3,3-D3-amine Hydrochloride (also known as 3,3,3-Trideuterio-1-propanamine HCl) is a stable, isotopically labeled primary amine. It serves as a critical tool in modern drug discovery, specifically within "Deuterium Switch" programs designed to optimize pharmacokinetics (PK) and as a Stable Isotope Labeled Internal Standard (SIL-IS) for quantitative bioanalysis (LC-MS/MS).

By substituting the metabolically vulnerable terminal methyl hydrogens with deuterium, researchers can exploit the Kinetic Isotope Effect (KIE) to retard oxidative metabolism without altering the compound's binding affinity or physicochemical selectivity.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

This compound is the hydrochloride salt of propyl amine where the terminal methyl group is fully deuterated.

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Property	Specification
Chemical Name	N-Propyl-3,3,3-d3-amine hydrochloride
Systematic Name	3,3,3-Trideuteriopropan-1-amine hydrochloride
Molecular Formula	
Molecular Weight	98.59 g/mol (Calculated based on D=2.014)
Unlabeled CAS	[556-53-6] (Reference for safety/transport only)
Isotopic Purity	Typically D
Appearance	White to off-white hygroscopic crystalline solid
Solubility	Highly soluble in water, methanol, ethanol; insoluble in diethyl ether
pKa	~10.7 (Amine conjugate acid)

> *Note on CAS: Specific CAS numbers for this isotopologue are often vendor-specific or unassigned. Researchers should reference the unlabeled parent CAS [556-53-6] for general safety data while consulting the specific Certificate of Analysis (CoA) for isotopic enrichment.*

The Deuterium Advantage: Mechanistic Insight

The strategic value of N-Propyl-3,3,3-D3-amine lies in the Primary Kinetic Isotope Effect (KIE).

The Metabolic Soft Spot

In many propyl-containing drugs (e.g., Pramipexole analogs, Chlorpropamide), the terminal methyl group (

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) is a "soft spot" for metabolic clearance. Cytochrome P450 enzymes (CYPs) typically initiate clearance via hydroxylation at this position.

The C-D Bond Strength

The Carbon-Deuterium (C-D) bond is significantly stronger than the Carbon-Hydrogen (C-H) bond due to the lower zero-point vibrational energy of the heavier isotope.

- C-H Bond Dissociation Energy (BDE): ~98 kcal/mol
- C-D Bond Dissociation Energy (BDE): ~100 kcal/mol

This ~2 kcal/mol difference increases the activation energy (

) required for the C-H bond cleavage step in CYP450 catalysis. If C-H bond breaking is the rate-determining step (RDS), substituting Hydrogen with Deuterium can reduce the rate of metabolism (

) by a factor of 6–10.



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Figure 1: Comparative metabolic pathway showing the kinetic barrier introduced by deuteration at the terminal methyl group.

Synthesis & Manufacturing Protocol

Objective: Synthesize **N-Propyl-3,3,3-d3-amine HCl** with >98% isotopic purity. Method: Reduction of 3,3,3-Trideuteriopropionitrile.

Reagents[6][9]

- Precursor: 3,3,3-Trideuteriopropionitrile (

) [Commercially available].

- Reductant: Lithium Aluminum Hydride (

) or Borane-THF (

).

- Solvent: Anhydrous Tetrahydrofuran (THF).

- Salt Formation: HCl in Dioxane (4M).

Step-by-Step Workflow

- Setup: Flame-dry a 250mL round-bottom flask equipped with a reflux condenser and magnetic stir bar. Flush with Argon.

- Charging: Add

  (1.5 equiv) suspended in anhydrous THF at 0°C.

- Addition: Dropwise add 3,3,3-Trideuteriopropionitrile (1.0 equiv) dissolved in THF. Critical: Control addition rate to manage exotherm.

- Reflux: Warm to room temperature, then reflux for 4–6 hours to ensure complete reduction of the nitrile to the primary amine.

- Quench: Cool to 0°C. Perform Fieser quench (Water, 15% NaOH, Water) to precipitate aluminum salts.

- Isolation: Filter the salts. Dry the filtrate over

  .

- Salt Formation: Add 4M HCl in Dioxane dropwise to the filtrate. The white precipitate (**N-Propyl-3,3,3-d3-amine HCl**) forms immediately.

- Purification: Recrystallize from Ethanol/Ether if necessary to remove trace ammonium salts.

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Figure 2: Synthetic route via nitrile reduction ensuring retention of the deuterium label.

Analytical Applications (LC-MS/MS)

In bioanalysis, this compound is the "Gold Standard" Internal Standard (IS) for quantifying propylamine derivatives.

Why use D3?

- Co-elution: The D3 analog is chemically identical to the analyte, meaning it co-elutes on C18 columns, experiencing the exact same matrix effects (ion suppression/enhancement).
- Mass Separation: The +3 Da mass shift is sufficient to separate the IS signal from the analyte signal in a Triple Quadrupole Mass Spectrometer (MRM mode) without "cross-talk" (isotopic overlap).

Recommended MRM Transitions

When developing a method for a propyl-amine drug (M) and its IS (M+3):

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy
Analyte (Propyl)		or Fragment	Optimized
IS (Propyl-d3)		or Fragment	Optimized

Protocol Note: Prepare stock solutions of the IS in Methanol. Do not store in water for extended periods (>1 month) to prevent any potential (though unlikely for this structure) H/D exchange at the amine headgroup if pH fluctuates drastically.

Handling, Stability & Safety

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Stability[11]

- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator or tightly sealed vial.
- Isotopic Stability: The C-D bonds on the terminal methyl are non-exchangeable under standard physiological or laboratory conditions. They are stable against pH shifts, unlike N-D or O-D bonds.

Safety Profile (Derived from Unlabeled CAS 556-53-6)

- GHS Classification: Skin Irrit. 2, Eye Irrit. 2.
- Handling: Wear nitrile gloves and safety glasses. Handle in a fume hood. The free base (if liberated) is volatile and has a strong ammoniacal/fishy odor.
- Storage: 2–8°C (Refrigerate), under inert atmosphere (Argon/Nitrogen) recommended.

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Sources

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